

An In-depth Technical Guide to Thiazyl Fluoride: Chemical Properties and Reactivity

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Compound of Interest

Compound Name: *Sulfuramidous fluoride*

Cat. No.: B15436456

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The term "**sulfuramidous fluoride**" is not a standard chemical name. Based on chemical nomenclature principles, this guide focuses on thiazyl fluoride (NSF), a compound of sulfur, nitrogen, and fluorine, which is the most plausible interpretation of the user's request. For comparative purposes and relevance to current research trends, information on the related compound, thiazyl trifluoride (NSF₃), is also included.

Introduction

Thiazyl fluoride, with the chemical formula NSF, is a colorless, pungent gas at room temperature.^[1] It condenses into a pale yellow liquid at 0.4 °C and solidifies at -89 °C.^{[1][2]} This compound is a significant precursor in the synthesis of other sulfur-nitrogen-fluorine compounds and is noted for its high reactivity and extreme hygroscopicity.^{[1][2]} In contrast, the related thiazyl trifluoride (NSF₃) is a much more stable, colorless gas with a tetrahedral geometry around the sulfur atom, featuring what is considered a sulfur-nitrogen triple bond.^[3] The stability and reactivity of NSF₃ have recently brought it to the forefront of "click chemistry," particularly in Sulfur(VI) Fluoride Exchange (SuFEx) reactions, which are of high interest in drug discovery and chemical biology.^{[4][5][6]} This guide provides a comprehensive overview of the chemical properties, reactivity, and experimental protocols related to thiazyl fluoride, with relevant comparisons to thiazyl trifluoride.

Physical and Chemical Properties

Thiazyl fluoride is a volatile and highly reactive molecule. Its physical and spectroscopic properties are summarized in the tables below.

Physical Properties of Thiazyl Fluoride (NSF) and Thiazyl Trifluoride (NSF₃)

Property	Thiazyl Fluoride (NSF)	Thiazyl Trifluoride (NSF ₃)
CAS Number	18820-63-8[1]	15930-75-3[3]
Molecular Formula	NSF[1]	NSF ₃ [3]
Molar Mass	65.07 g·mol ⁻¹ [1]	103.06 g·mol ⁻¹ [3]
Appearance	Colorless gas[1]	Colorless gas[3]
Melting Point	-89 °C[1]	-72.6 °C[3]
Boiling Point	0.4 °C[1]	-27.1 °C[3]
Dipole Moment	1.91 D[7]	1.11 D (for SO ₂ F ₂)[7]

Spectroscopic and Structural Data for Thiazyl Fluoride (NSF)

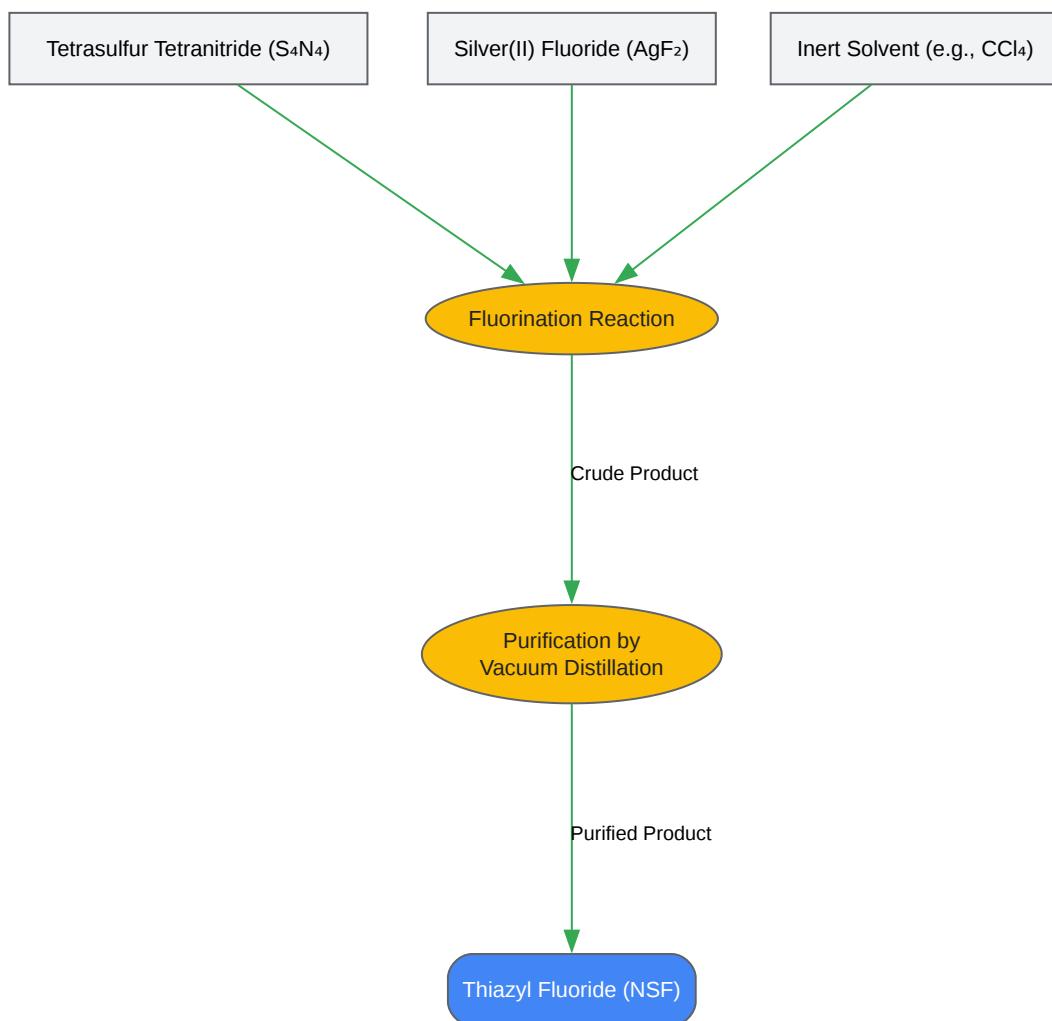
Data Type	Value
IR Spectroscopy (gas phase)	ν (N-S): 1515 cm ⁻¹ , ν (S-F): 815 cm ⁻¹ , ν (N-F): 945 cm ⁻¹ (tentative)[8]
Ionization Energy	11.49 \pm 0.02 eV[9]
S-N Bond Length	1.411(6) Å and 1.403(6) Å (in a derivative)[7]
Symmetry	C _s [10]

Synthesis of Thiazyl Fluoride (NSF)

Thiazyl fluoride can be synthesized through several routes, most commonly involving the fluorination of tetrasulfur tetranitride (S₄N₄).[1][2]

General Synthesis Workflow

The synthesis of thiazyl fluoride from tetrasulfur tetranitride is a key laboratory method. The general workflow involves the reaction of S_4N_4 with a fluorinating agent, followed by purification.



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Caption: General workflow for the synthesis of thiazyl fluoride.

Experimental Protocol: Synthesis of Thiazyl Fluoride from Tetrasulfur Tetranitride

This protocol is adapted from established synthetic methods for related thiazyl compounds.[\[8\]](#)

Caution: This reaction involves hazardous materials and should be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective equipment.

- Apparatus Setup:
 - A three-necked round-bottom flask is equipped with a reflux condenser, a nitrogen inlet, and a dropping funnel. The outlet of the condenser is connected to a series of cold traps for product collection.
 - All glassware must be thoroughly dried to prevent hydrolysis of the product.[\[1\]](#)
- Reaction:
 - In an inert atmosphere (e.g., nitrogen), the flask is charged with tetrasulfur tetranitride (S_4N_4) dissolved in a dry, inert solvent such as carbon tetrachloride (CCl_4).[\[11\]](#)
 - Silver(II) fluoride (AgF_2) is added to the flask. The mixture is heated to reflux with vigorous stirring.[\[11\]](#)
 - The reaction progress can be monitored by observing the color change of the reaction mixture.
- Product Collection and Purification:
 - The gaseous products, including thiazyl fluoride (NSF), are passed through the condenser and collected in the cold traps, which are typically cooled with liquid nitrogen or a dry ice/acetone bath.
 - The crude product is then purified by vacuum distillation to separate it from byproducts.[\[1\]](#)
[\[2\]](#)

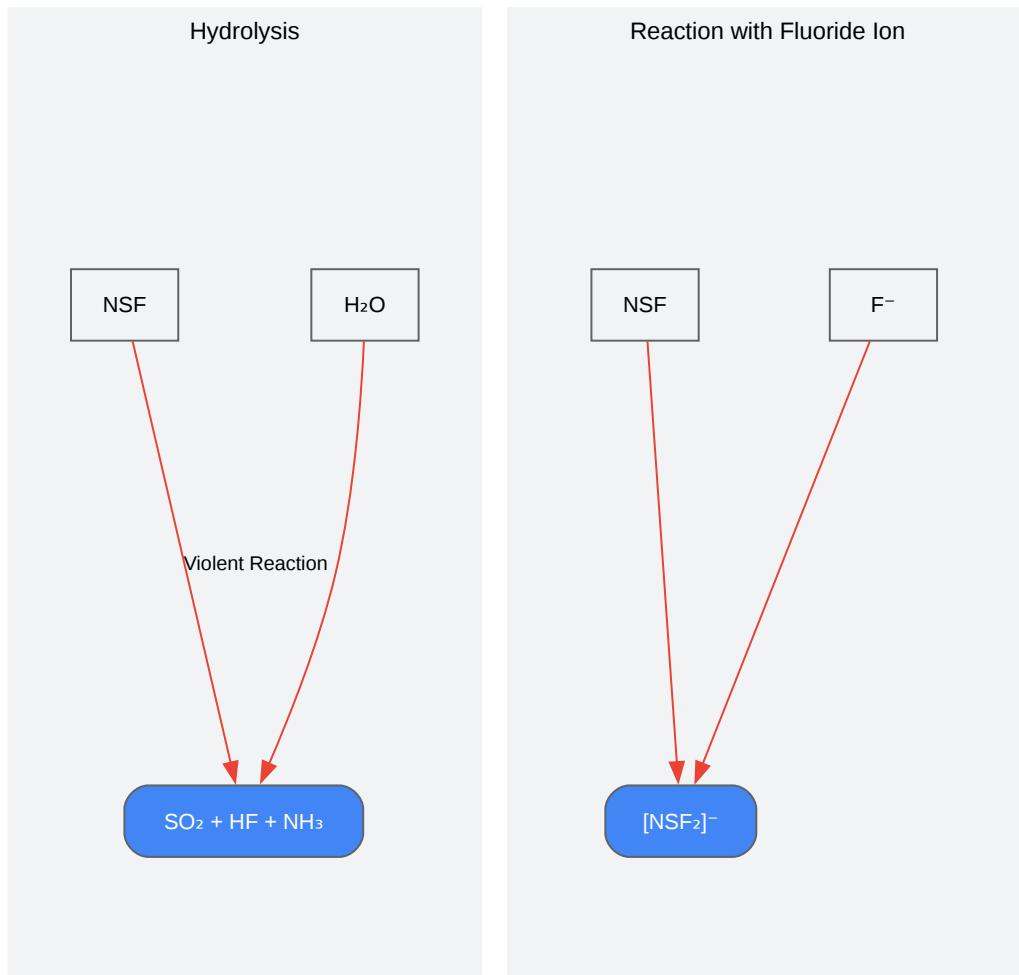
Chemical Reactivity of Thiazyl Fluoride

Thiazyl fluoride is a versatile reagent that undergoes a variety of reactions, including reactions with nucleophiles and electrophiles, as well as cycloaddition and oligomerization reactions.[1]

Reactions with Nucleophiles

Nucleophilic attack on thiazyl fluoride typically occurs at the sulfur atom.[1]

- Hydrolysis: It reacts violently with water to produce sulfur dioxide, hydrogen fluoride, and ammonia.[1]
 - $\text{NSF} + 2 \text{H}_2\text{O} \rightarrow \text{SO}_2 + \text{HF} + \text{NH}_3$
- Reaction with Fluoride Ion: It acts as a fluoride ion acceptor to form the NSF_2^- anion.[1]
 - $\text{NSF} + \text{F}^- \rightarrow [\text{NSF}_2]^-$



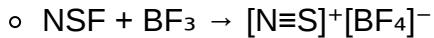
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Caption: Nucleophilic reactions of thiazyl fluoride.

Reactions with Electrophiles and Lewis Acids

Thiazyl fluoride can react with Lewis acids, which remove the fluoride ion to generate thiazyl salts containing the $[\text{N}\equiv\text{S}]^+$ cation.[\[1\]](#) It can also act as a ligand in transition metal complexes.

- Formation of Thiazyl Salts:

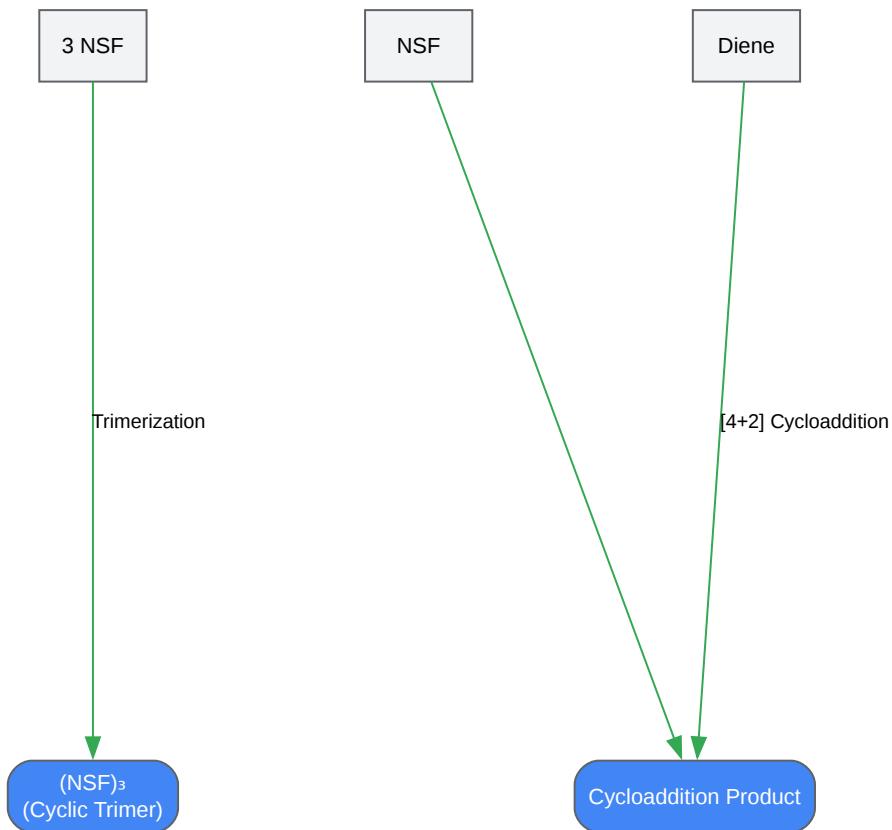


- Coordination Chemistry: It can coordinate to metal centers through the nitrogen atom, as seen in complexes like $[\text{Re}(\text{CO})_5\text{NSF}]^+.$ [\[1\]](#)

Oligomerization and Cycloaddition

At room temperature, thiazyl fluoride can undergo cyclic trimerization. It also participates in exothermic cycloaddition reactions with dienes.[\[1\]](#)

- Trimerization: $3 \text{ NSF} \rightarrow (\text{NSF})_3$ (1,3,5-trifluoro-1λ⁴,3λ⁴,5λ⁴-2,4,6-trithiatriazine)
- Cycloaddition with Dienes: This reaction provides a route to sulfur-nitrogen containing heterocyclic compounds.



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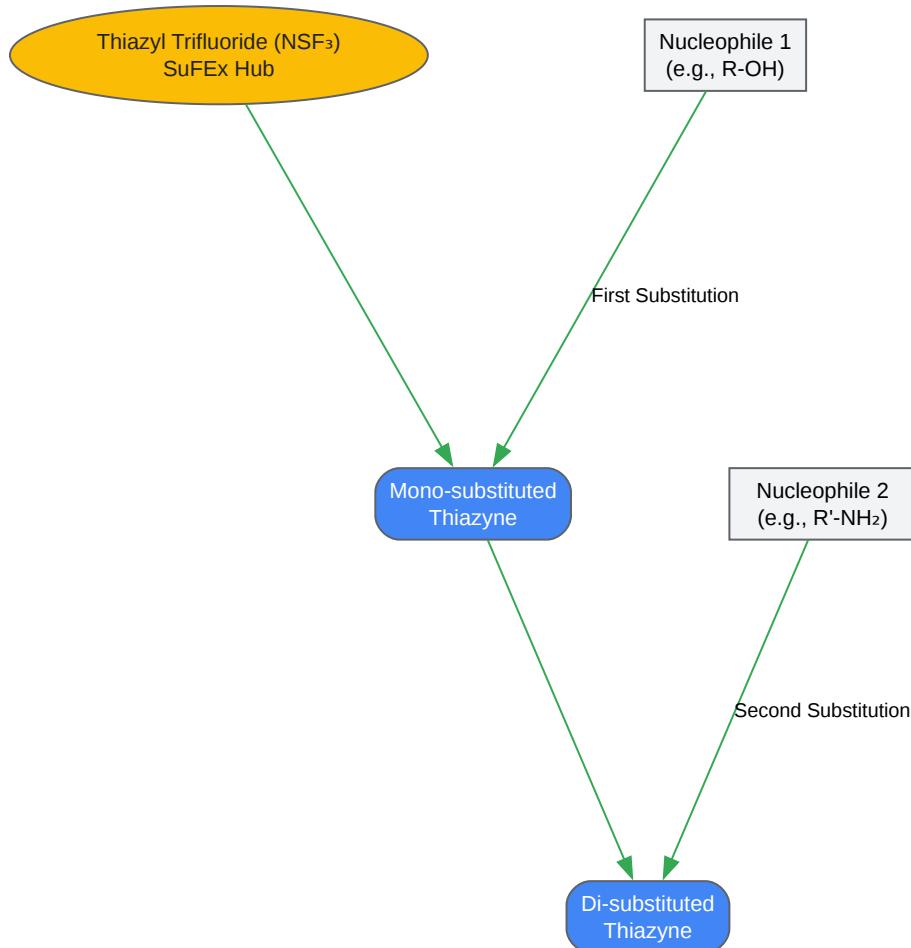
Caption: Oligomerization and cycloaddition reactions of thiazyl fluoride.

Applications in Research and Drug Development

While direct applications of thiazylic fluoride (NSF) in drug development are not widely documented, the closely related thiazylic trifluoride (NSF₃) is gaining significant attention as a versatile synthon in SuFEx (Sulfur(VI) Fluoride Exchange) click chemistry.^{[5][7]} This area of research is highly relevant for drug discovery, chemical biology, and materials science.

Thiazylic Trifluoride (NSF₃) and SuFEx Chemistry

SuFEx chemistry allows for the rapid and efficient synthesis of molecules with a sulfur(VI) core. ^[5] NSF₃ is being explored as a new "hub" for these reactions, enabling the creation of novel molecular architectures.^{[6][7]} The process involves the substitution of one or more fluoride atoms on the NSF₃ molecule with other functional groups.



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Caption: Conceptual workflow of SuFEx reactions using NSF_3 .

The resulting thiazyne compounds are being investigated for their potential as covalent inhibitors and chemical probes in biological systems.^[5] The ability to create diverse libraries of

these molecules efficiently makes them attractive for screening against various biological targets. The development of safe and practical methods for generating and using NSF_3 gas is an active area of research, which may pave the way for its broader application in drug discovery.^[7]

Conclusion

Thiazyl fluoride is a highly reactive inorganic compound with a rich and diverse chemistry. While its instability presents handling challenges, its reactivity makes it a valuable precursor for a range of sulfur-nitrogen compounds. The growing interest in the related and more stable thiazyl trifluoride as a building block in SuFEx chemistry highlights the potential of the thiazyl core in modern chemical synthesis and drug discovery. Further research into the controlled reactivity of these compounds is likely to uncover new applications in materials science and medicinal chemistry.

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